

2,3,6-Tribromo-5-methylpyridine CAS number and molecular structure

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Compound of Interest

Compound Name: 2,3,6-Tribromo-5-methylpyridine

Cat. No.: B3028919

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An In-Depth Technical Guide to **2,3,6-Tribromo-5-methylpyridine**

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chemical compound **2,3,6-Tribromo-5-methylpyridine**. It covers its core chemical identity, molecular structure, synthesis, reactivity, applications, and safety protocols, providing field-proven insights into its utility and handling.

Compound Identification and Physicochemical Properties

2,3,6-Tribromo-5-methylpyridine is a halogenated derivative of pyridine, a heterocyclic aromatic compound.^[1] The strategic placement of three bromine atoms and a methyl group on the pyridine ring imparts unique chemical properties, making it a valuable intermediate in various synthetic applications.^[1] Its CAS Registry Number is 393516-82-0.^{[1][2][3]}

A summary of its key identifiers and properties is presented below:

| Property | Value | Source(s) |
|-------------------|---|-----------|
| CAS Number | 393516-82-0 | [1][2][3] |
| IUPAC Name | 2,3,6-tribromo-5-methylpyridine | [1] |
| Molecular Formula | C ₆ H ₄ Br ₃ N | [1] |
| Molecular Weight | 329.81 g/mol | [1] |
| Canonical SMILES | <chem>CC1=CC(=C(N=C1Br)Br)Br</chem> | [1] |
| InChI | InChI=1S/C6H4Br3N/c1-3-2-4(7)6(9)10-5(3)8/h2H,1H3 | [1] |
| InChI Key | XXEWSVZWDLDXRE-UHFFFAOYSA-N | [1] |

Molecular Structure and Chemical Representation

The structure of **2,3,6-Tribromo-5-methylpyridine** is characterized by a pyridine ring substituted at the 2, 3, and 6 positions with bromine atoms and at the 5-position with a methyl group. This arrangement significantly influences the molecule's electronic distribution and steric profile, which in turn dictates its reactivity.

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References

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